

# Technical Support Center: Enhancing Heterologous Expression of Fungal AA9s

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## Compound of Interest

Compound Name: AA9

Cat. No.: B8236356

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to troubleshooting and optimizing the expression of fungal Auxiliary Activity 9 (**AA9**) lytic polysaccharide monooxygenases (LPMOs) in heterologous hosts.

## Troubleshooting Guide

This guide addresses common issues encountered during the expression of fungal **AA9**s in hosts like *Pichia pastoris* and *Aspergillus oryzae*.

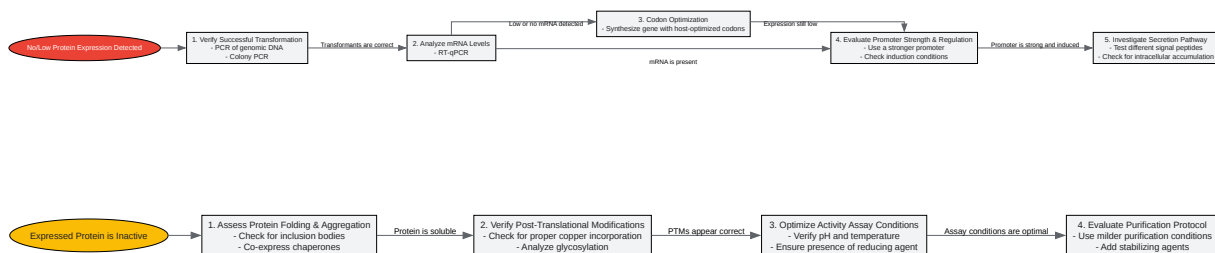
### Issue 1: No or Very Low Expression of the Target **AA9** Protein

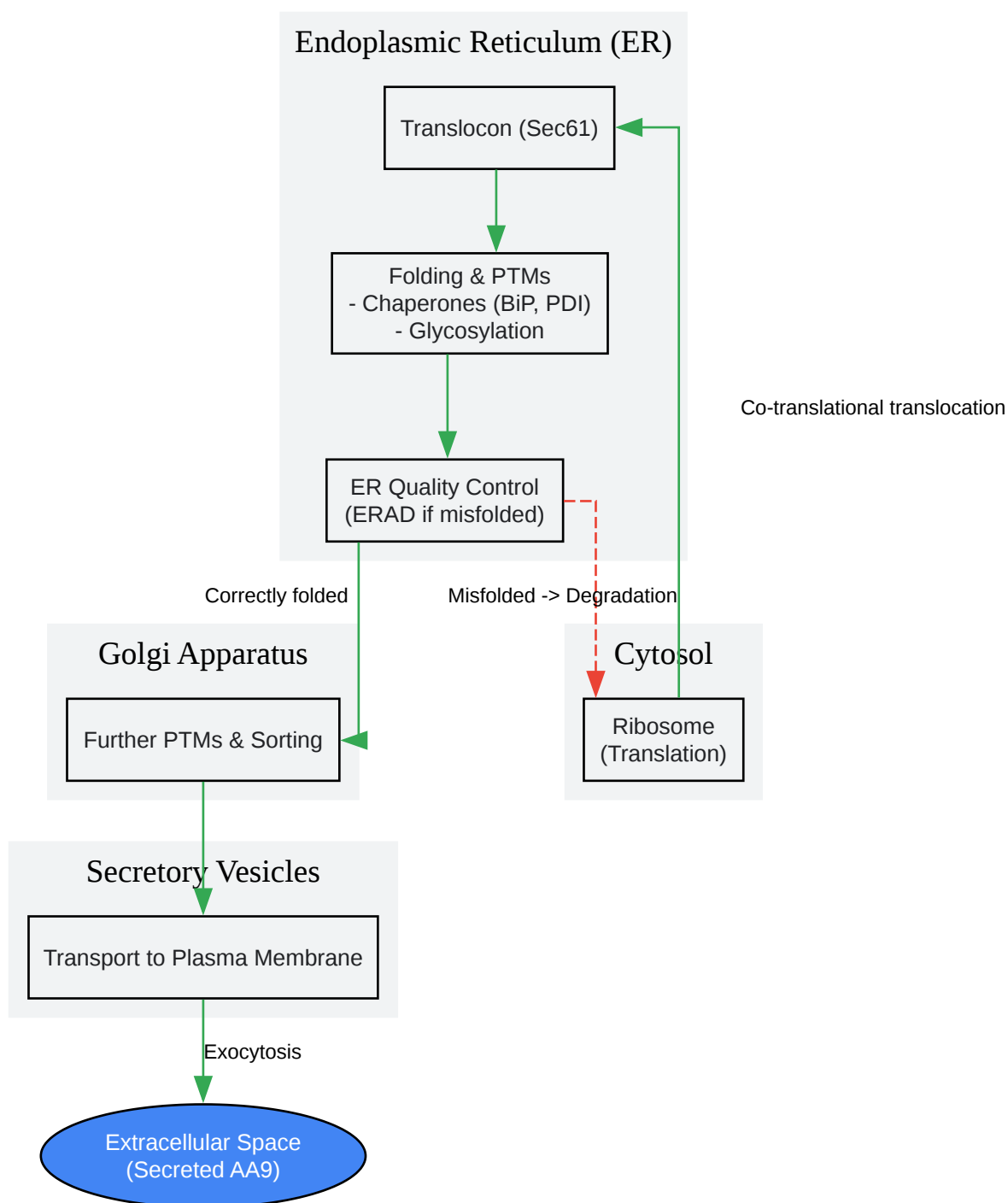
Question: I have cloned my fungal **AA9** gene into an expression vector and transformed it into my host (*Pichia pastoris*), but I cannot detect any protein expression by SDS-PAGE or western blot. What are the possible causes and solutions?

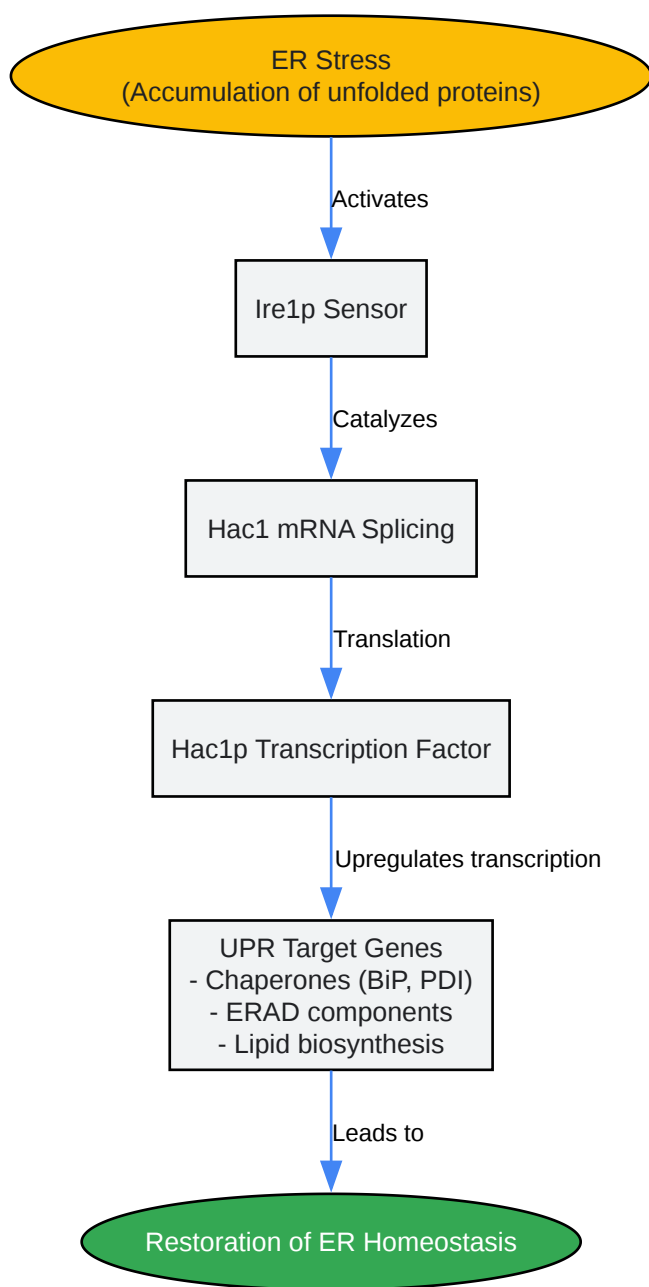
Answer:

Several factors could be contributing to the lack of detectable protein expression. Here is a step-by-step troubleshooting workflow:

### Troubleshooting Workflow for No/Low Protein Expression







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